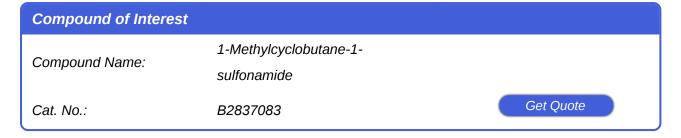


An In-Depth Technical Guide to 1-Methylcyclobutane-1-sulfonamide: Discovery and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery and synthesis of **1-Methylcyclobutane-1-sulfonamide**, a molecule of interest in medicinal chemistry due to the presence of both a sulfonamide group and a cyclobutane moiety. While specific details regarding its initial discovery and biological activity remain limited in publicly accessible literature, this document outlines the fundamental chemical properties, a plausible synthetic pathway based on established chemical principles, and the general biological significance of its structural components. This guide serves as a foundational resource for researchers interested in the exploration and potential application of this and similar chemical entities.

Introduction

Sulfonamides represent a critical class of compounds in pharmaceutical sciences, known for a wide array of biological activities including antibacterial, anti-inflammatory, and anticancer properties.[1][2] The incorporation of strained ring systems, such as cyclobutane, into drug candidates has garnered increasing attention as a strategy to explore novel chemical space and improve physicochemical properties.[3] **1-Methylcyclobutane-1-sulfonamide** (C₅H₁₁NO₂S) combines these two key structural features, suggesting its potential as a scaffold



in drug discovery programs. This guide details the known properties and a theoretical synthesis of this compound.

Chemical and Physical Properties

Based on available data, the key chemical and physical properties of **1-Methylcyclobutane-1-sulfonamide** are summarized in the table below.[4][5]

Property	Value	
Molecular Formula	C5H11NO2S	
Molecular Weight	149.21 g/mol	
CAS Number	2126177-13-5	
IUPAC Name	1-methylcyclobutane-1-sulfonamide	
Predicted XlogP	0.0	
Hydrogen Bond Donors	1	
Hydrogen Bond Acceptors	2	

Table 1: Physicochemical Properties of **1-Methylcyclobutane-1-sulfonamide**.

Synthesis of 1-Methylcyclobutane-1-sulfonamide

A definitive, peer-reviewed synthesis of **1-Methylcyclobutane-1-sulfonamide** is not readily available in the current body of scientific literature. However, a logical and established synthetic route can be proposed, proceeding through the formation of a key intermediate, **1-methylcyclobutane-1-sulfonyl chloride**. This two-step process is outlined below.

Step 1: Synthesis of 1-Methylcyclobutane-1-sulfonyl chloride

The initial and crucial step is the sulfonation and subsequent chlorination of 1-methylcyclobutane to yield 1-methylcyclobutane-1-sulfonyl chloride. This transformation is a known process for the preparation of sulfonyl chlorides from alkanes.[6]



Experimental Protocol:

- Reaction Setup: In a well-ventilated fume hood, a reaction vessel equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser is charged with 1-methylcyclobutane and an inert solvent such as dichloromethane. The apparatus is maintained under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Chlorinating/Sulfonating Agent: Chlorosulfonic acid or a mixture of sulfuryl chloride and a radical initiator is added dropwise to the stirred solution of 1methylcyclobutane at a controlled temperature, typically at or below room temperature.
- Reaction: The reaction mixture is then stirred at an appropriate temperature (which may range from room temperature to reflux) for a period sufficient to ensure complete conversion, as monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Upon completion, the reaction is carefully quenched by pouring it onto ice. The
 organic layer is separated, washed with a mild base (e.g., saturated sodium bicarbonate
 solution) and brine, and then dried over an anhydrous drying agent (e.g., sodium sulfate or
 magnesium sulfate).
- Purification: The solvent is removed under reduced pressure, and the crude 1-methylcyclobutane-1-sulfonyl chloride can be purified by vacuum distillation or column chromatography to yield the pure product.

Step 2: Synthesis of 1-Methylcyclobutane-1-sulfonamide

The second step involves the reaction of the synthesized 1-methylcyclobutane-1-sulfonyl chloride with an amine source, typically ammonia, to form the desired sulfonamide. This is a standard and widely used method for the preparation of primary sulfonamides.[7]

Experimental Protocol:

 Reaction Setup: A solution of 1-methylcyclobutane-1-sulfonyl chloride in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane) is prepared in a reaction vessel equipped with a magnetic stirrer and cooled in an ice bath.



- Addition of Amine: A solution of ammonia in a suitable solvent (e.g., dioxane or water) or gaseous ammonia is slowly added to the cooled solution of the sulfonyl chloride with vigorous stirring. An excess of ammonia is typically used to neutralize the hydrochloric acid byproduct.
- Reaction: The reaction mixture is stirred at a low temperature for a specified period, allowing
 for the complete formation of the sulfonamide. The progress of the reaction can be monitored
 by TLC.
- Workup: After the reaction is complete, the solvent is removed under reduced pressure. The
 residue is then taken up in a suitable organic solvent and washed with water to remove any
 ammonium salts. The organic layer is dried over an anhydrous drying agent.
- Purification: The crude 1-Methylcyclobutane-1-sulfonamide is purified by recrystallization or column chromatography to afford the final product.

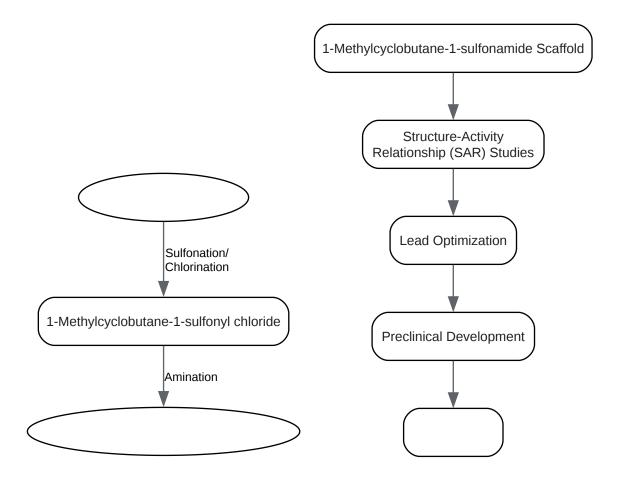
Step	Reactants	Reagents and Solvents	Product
1	1-Methylcyclobutane	Chlorosulfonic acid or Sulfuryl chloride, Dichloromethane	1-Methylcyclobutane- 1-sulfonyl chloride
2	1-Methylcyclobutane- 1-sulfonyl chloride	Ammonia, Tetrahydrofuran or Dichloromethane	1-Methylcyclobutane- 1-sulfonamide

Table 2: Summary of the Proposed Synthetic Pathway.

Visualization of the Synthetic Pathway

The logical workflow for the synthesis of **1-Methylcyclobutane-1-sulfonamide** can be visualized as a two-step process.





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